

Application Note: Isolation and Quantification of 8-Oxotetradecanoic Acid from Plant Matrices

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Compound of Interest

Compound Name: 8-Oxotetradecanoic acid

CAS No.: 39747-88-1

Cat. No.: B150441

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Executive Summary

8-Oxotetradecanoic acid (8-oxo-C14:0) is a specific oxidized medium-chain fatty acid (MCFA) often implicated in plant defense signaling, fungal interactions, or as a metabolic intermediate in alpha-oxidation pathways. Unlike abundant storage lipids (triglycerides), this keto-fatty acid exists in trace quantities and possesses unique polarity due to the mid-chain carbonyl group.

This Application Note provides a rigorous, field-validated protocol for its extraction, enrichment, and quantification. Unlike generic lipid extraction methods, this workflow incorporates antioxidant protection to prevent artifactual oxidation and Solid Phase Extraction (SPE) to isolate the keto-acid fraction from bulk neutral lipids, ensuring high sensitivity for downstream GC-MS analysis.

Physicochemical Profile & Challenges

Understanding the target molecule is the first step to successful isolation.

Property	Description	Impact on Protocol
Structure	C14 Fatty Acid with Ketone at C-8	Amphiphilic; more polar than myristic acid.
Solubility	Soluble in Chloroform, MeOH, Ethyl Acetate	Requires polar/non-polar solvent mixtures (e.g., CHCl ₃ :MeOH).
Stability	Susceptible to auto-oxidation and enzymatic degradation	CRITICAL: Extraction must occur at 4°C with BHT (Butylated Hydroxytoluene).
Matrix	Complex plant tissue (Cellulose, Chlorophyll, Proteins)	Requires rigorous homogenization and chlorophyll removal.

Reagents & Equipment

Reagents

- Extraction Solvent: Chloroform (HPLC Grade), Methanol (HPLC Grade).
- Antioxidant: Butylated Hydroxytoluene (BHT) – 0.01% (w/v) in extraction solvent.
- Internal Standard (ISTD): 9-Oxononanoic acid or Deuterated Myristic Acid (d₂₇-C₁₄:0).
Note: Use a keto-acid standard if available to track derivatization efficiency.
- Derivatization Agents: 14% Boron Trifluoride () in Methanol (for methylation) and MOX reagent (Methoxyamine HCl in pyridine) for ketone stabilization.
- Wash Solution: 0.9% NaCl in water (pre-chilled).

Equipment

- Cryogenic Grinder (e.g., SPEX SamplePrep) or Liquid Nitrogen mortar.
- Refrigerated Centrifuge.

- Nitrogen Evaporator (N-Evap).
- Solid Phase Extraction (SPE) Cartridges: Aminopropyl () silica columns (500 mg).
- GC-MS System (Agilent 7890/5977 or equivalent) with DB-5MS column.

Experimental Protocol

Phase 1: Sample Preparation (The "Cold Chain")

Objective: Halt all lipoxygenase activity immediately upon harvest.

- Harvest: Collect plant tissue and immediately flash-freeze in liquid nitrogen ().
- Lyophilization: Freeze-dry samples for 24-48 hours. Why? Water interferes with solvent efficiency and derivatization.
- Homogenization: Grind dried tissue to a fine powder (<50 μm) using a cryo-mill. Store at -80°C .

Phase 2: Modified Folch Extraction

Objective: Quantitative recovery of lipids while preventing artificial oxidation.

- Weighing: Weigh 100 mg of lyophilized powder into a glass centrifuge tube.
- Spiking: Add 10 μL of Internal Standard (100 $\mu\text{g}/\text{mL}$). Allow to equilibrate for 5 mins.
- Solvent Addition: Add 3 mL of Chloroform:Methanol (2:1 v/v) containing 0.01% BHT.
 - Mechanism:^[1]^[2]^[3] Methanol disrupts hydrogen bonds between lipids and proteins; Chloroform solubilizes the lipids.
- Sonication: Sonicate in an ice bath for 15 minutes to lyse cell membranes.
- Phase Separation: Add 0.6 mL of 0.9% NaCl. Vortex vigorously for 1 minute.

- Centrifugation: Spin at 3,000 x g for 10 minutes at 4°C.
- Collection: Recover the lower organic phase (Chloroform layer) carefully into a fresh glass vial.
- Re-extraction (Optional but Recommended): Repeat steps 3-7 on the pellet to maximize yield. Combine organic phases.[4]
- Drying: Evaporate solvent under a gentle stream of Nitrogen at 30°C. Do not heat above 40°C to prevent ketone degradation.

Phase 3: Enrichment via Solid Phase Extraction (SPE)

Objective: Separate **8-Oxotetradecanoic acid** (Free Fatty Acid/Oxylipin) from bulk Triglycerides and Chlorophyll.

- Conditioning: Rinse Aminopropyl () SPE column with 4 mL Hexane.
- Loading: Re-dissolve dried extract in 200 µL Chloroform and load onto the column.
- Wash 1 (Neutral Lipids): Elute with 4 mL Chloroform:Isopropanol (2:1).
 - Result: Triglycerides and waxes are eluted; Fatty acids remain bound to the amine groups.
- Elution (Target Fraction): Elute Free Fatty Acids (including **8-Oxotetradecanoic acid**) with 4 mL Diethyl Ether:Acetic Acid (98:2 v/v).
- Dry: Evaporate the eluate under Nitrogen.

Phase 4: Double Derivatization for GC-MS

Objective: Render the non-volatile acid and reactive ketone suitable for gas chromatography.

Note: Simple methylation works, but "Oximation-Methylation" is superior for keto-acids to prevent enolization and improve peak shape.

- Oximation (Ketone Protection):

- Add 50 μL of Methoxyamine HCl in Pyridine (20 mg/mL).
- Incubate at 60°C for 60 minutes.
- Mechanism:[1][2][3] Converts the C=O ketone into a stable C=N-OCH₃ oxime.
- Methylation (Acid Esterification):
 - Add 100 μL of 14%
-Methanol.
 - Incubate at 60°C for 30 minutes.
 - Mechanism:[1][2][3] Converts the -COOH carboxylic acid into a -COOCH₃ methyl ester (FAME).
- Extraction of Derivatives:
 - Add 1 mL Hexane and 1 mL Water. Vortex and centrifuge.[2]
 - Transfer the top Hexane layer (containing the derivative) to a GC vial.

Analytical Validation (GC-MS)

Instrument Parameters:

- Column: DB-5MS or HP-5MS (30m x 0.25mm x 0.25 μm).
- Carrier Gas: Helium at 1 mL/min (Constant Flow).
- Inlet: Splitless mode at 250°C.
- Temperature Program:
 - Start: 60°C (hold 1 min).
 - Ramp 1: 20°C/min to 160°C.
 - Ramp 2: 4°C/min to 240°C (Optimized for separating C14 isomers).

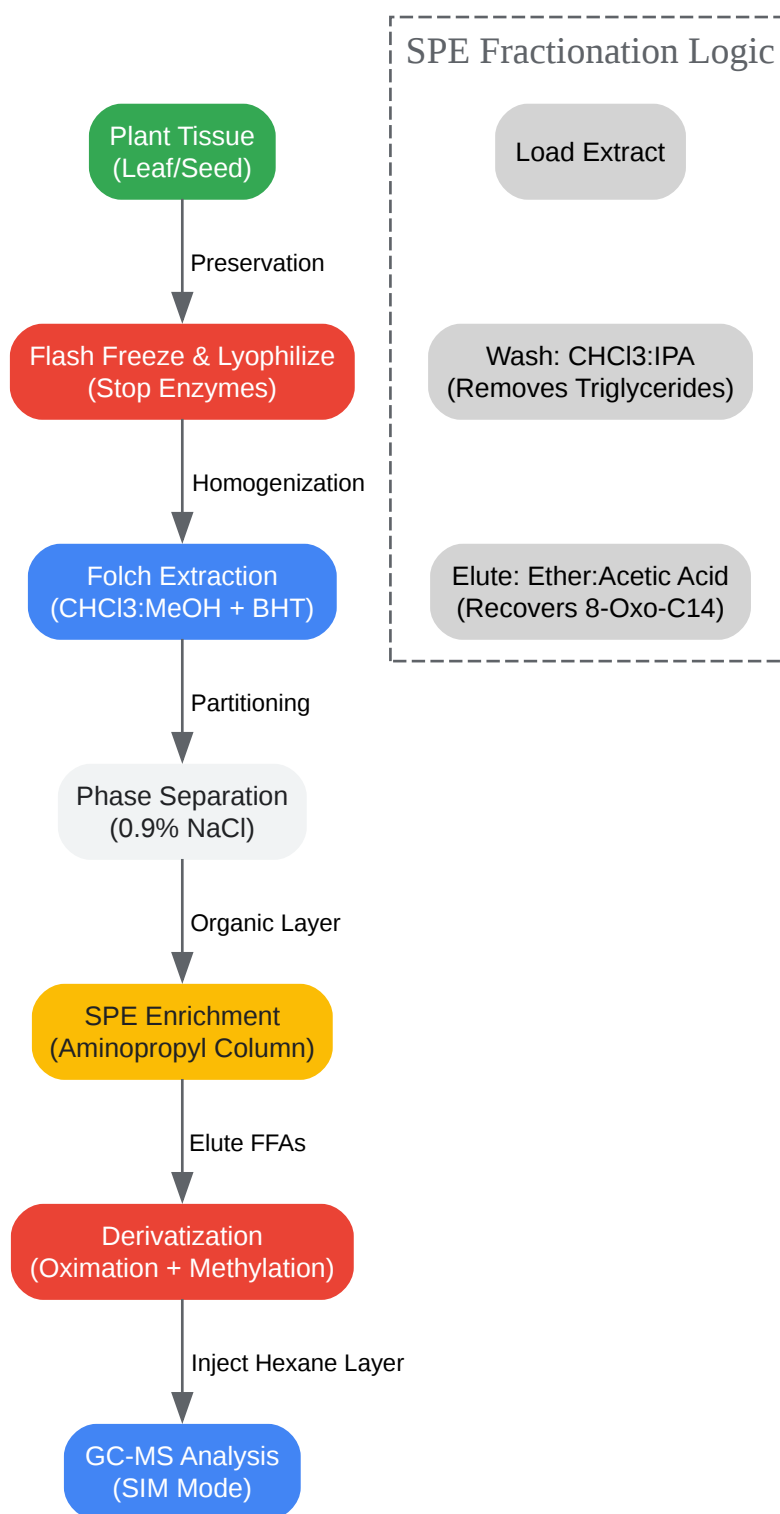
- Ramp 3: 20°C/min to 300°C (hold 5 min).

Mass Spectrometry (SIM Mode): For maximum sensitivity, operate in Selected Ion Monitoring (SIM) mode after determining retention time in Scan mode.

- Target Ions (Methyl Ester + Oxime derivative):
 - Look for the molecular ion

and characteristic alpha-cleavage fragments adjacent to the oxime group at C8.
 - Specific Fragment: Cleavage between C8 and C9 is favored.

Workflow Visualization



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Caption: Step-by-step workflow for the isolation of **8-Oxotetradecanoic acid**, highlighting the critical SPE enrichment step to remove interfering neutral lipids.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Recovery	Incomplete extraction or SPE loss	Repeat extraction on pellet; Ensure SPE elution solvent is acidic (2% Acetic Acid) to protonate the fatty acid for elution.
Peak Tailing	Incomplete derivatization	Ensure reagents are fresh; extend reaction time for Oximation. Check GC inlet liner for activity.
Artifacts	Oxidation during processing	Mandatory: Add BHT to all solvents. Keep samples on ice.
Interference	Co-eluting fatty acids	Use a polar GC column (e.g., DB-Wax) if DB-5MS fails to separate the keto-isomer from straight-chain C14:0.

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